

# The Molecular Targets of Danshensu: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Danshensu*

Cat. No.: *B613839*

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## Introduction

**Danshensu** (3-(3,4-dihydroxyphenyl)lactic acid), a prominent water-soluble phenolic acid isolated from the traditional Chinese medicine Danshen (*Salvia miltiorrhiza*), has garnered significant scientific attention for its broad spectrum of pharmacological activities. Exhibiting therapeutic potential in cardiovascular diseases, neurological disorders, and oncology, the efficacy of **Danshensu** is rooted in its ability to modulate a multitude of molecular targets and signaling pathways. This technical guide provides a comprehensive overview of the known molecular interactions of **Danshensu**, presenting quantitative data, detailed experimental methodologies, and visual representations of the key signaling cascades it influences.

## Quantitative Data on Molecular Interactions

The following tables summarize the available quantitative data on the interaction of **Danshensu** with its identified molecular targets. This information is crucial for understanding the potency and specificity of **Danshensu**'s effects.

Target Protein	Interaction Type	Quantitative Value	Method	Reference
Monoamine Oxidase B (MAOB)	Inhibition	IC50: 8.3 $\mu$ M	In vitro enzyme activity assay	[1]
Monoamine Oxidase B (MAOB)	Binding Affinity	-5.9 kcal·mol <sup>-1</sup>	Molecular Docking	[1]
Cyclooxygenase-2 (COX-2)	Inhibition	IC50: ~44 $\mu$ M	In vitro enzyme activity assay	[2]
GTPase HRas	Binding Affinity	-6.0 kcal·mol <sup>-1</sup>	Inverse Docking	[3][4]

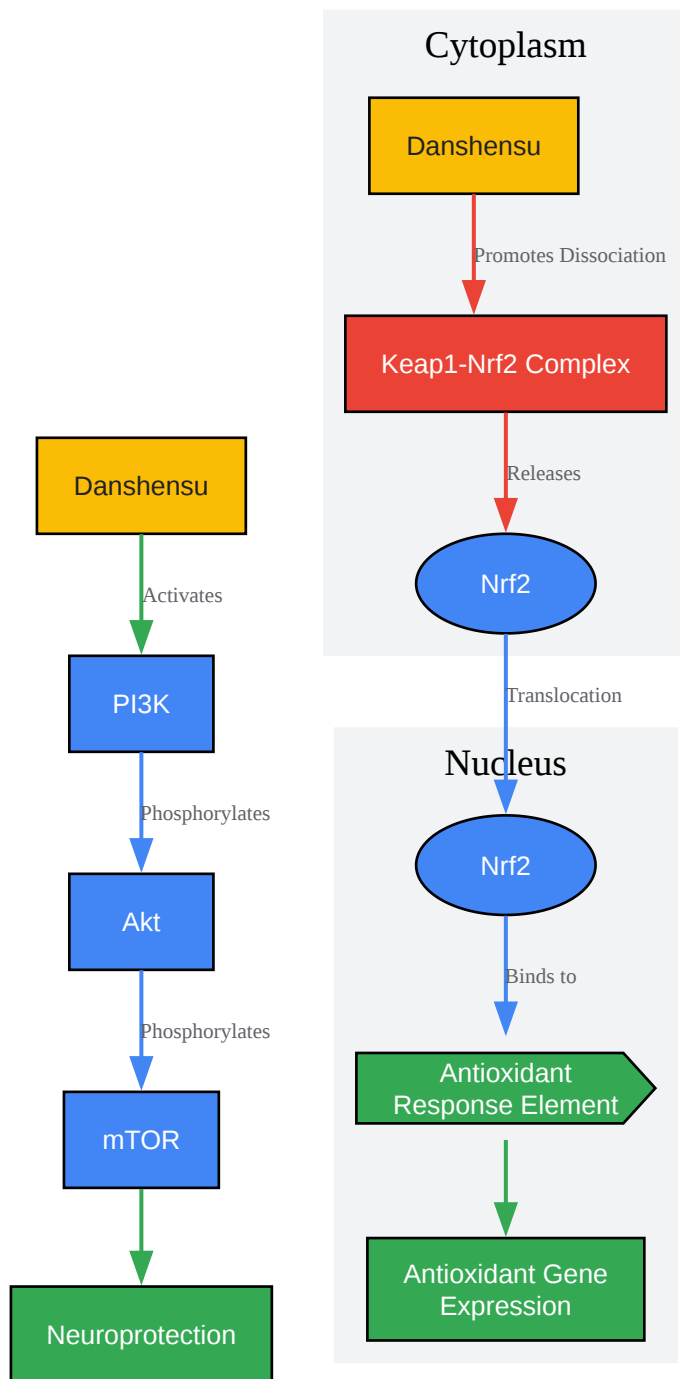
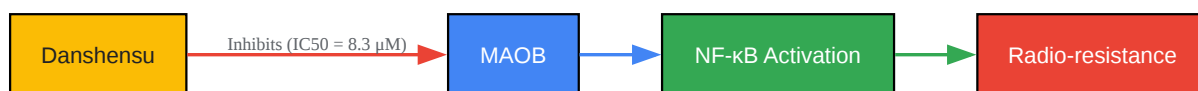
Table 1: Summary of Quantitative Interaction Data for **Danshensu**.

## Key Signaling Pathways Modulated by Danshensu

**Danshensu** exerts its pleiotropic effects by intervening in several critical signaling pathways. The following sections detail these pathways and are accompanied by diagrams generated using the Graphviz DOT language to visually represent the molecular cascades.

### MAOB-NF- $\kappa$ B Signaling Pathway in Cancer Radioresistance

In non-small cell lung cancer (NSCLC), **Danshensu** has been shown to enhance radiosensitivity by inhibiting Monoamine Oxidase B (MAOB). MAOB activity is linked to the activation of the transcription factor NF- $\kappa$ B, which promotes cell survival and resistance to therapy. By directly binding to and inhibiting MAOB, **Danshensu** prevents the downstream activation of NF- $\kappa$ B, thereby sensitizing cancer cells to radiation treatment.[1][3]



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